

A Comparative Guide to CeNi₄ and Other Rare-Earth Nickel Intermetallics

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Compound of Interest

Compound Name: Cerium--nickel (1/4)

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This guide provides a comparative analysis of the physical properties of CeNi₄ and other rare-earth nickel (RNi₄) intermetallic compounds, including LaNi₄, PrNi₄, and NdNi₄. The information presented is based on available experimental data from scientific literature, focusing on key performance indicators relevant to materials science and condensed matter physics research.

Performance Comparison

The following tables summarize the available quantitative data for the magnetic, thermal, and electrical properties of CeNi₄ and its counterparts. Direct experimental data for CeNi₄ is limited in the available literature; therefore, data for closely related compounds and general trends are included for a comprehensive overview.

Table 1: Magnetic Properties

Property	CeNi4	LaNi5	PrNi9Si4 (related to PrNi4)	NdNi4Si (related to NdNi4)
Magnetic Ordering Temperature	Not Reported	Paramagnetic	No magnetic order observed[1]	Ferromagnetic, TC = 8 K[2]
Magnetic Susceptibility (χ)	Not Reported	4.6×10^{-6} emu/g (Pauli paramagnet)[3]	Temperature- dependent paramagnet[1]	-
Effective Magnetic Moment (μ_{eff})	-	-	3.43 μB [1]	-
Weiss Constant (θ)	-	-	-3.7 K[1]	-
Saturation Magnetic Moment	-	-	-	1.5 $\mu\text{B}/\text{f.u.}$ at 4.2 K

Table 2: Thermal Properties (Low-Temperature Heat Capacity)

Property	CeNi4	LaNi5	PrNi5	NdNi4Si (related to NdNi4)
Electronic Specific Heat Coefficient (γ)	Not Reported	Data available from 0.3 to 7 K[4]	Data available from 0.3 to 7 K[4]	85 mJ/(mol K ²)[2]
Debye Temperature (ΘD)	Not Reported	-	-	325 K[2]

Table 3: Electrical Properties

Property	CeNi4	LaNi4	PrNi4	NdNi4Mg (related to NdNi4)
Resistivity Behavior	Not Reported	Not Reported	Not Reported	Metallic[5]
Temperature Dependence	Not Reported	Not Reported	Not Reported	Resistivity decreases with decreasing temperature[5]

Experimental Protocols

The data presented in this guide are typically obtained through the following established experimental methodologies:

Magnetic Susceptibility Measurement

The magnetic susceptibility of these intermetallic compounds is commonly determined using techniques such as the Gouy method or a Superconducting Quantum Interference Device (SQUID) magnetometer.

- **Gouy Method:** This technique involves suspending a cylindrical sample in a uniform magnetic field. The apparent change in the mass of the sample upon application of the magnetic field is measured. This change in mass is directly proportional to the magnetic susceptibility of the material.
- **SQUID Magnetometer:** A SQUID magnetometer is a highly sensitive instrument used to measure very weak magnetic fields. The sample is placed within a superconducting coil, and any change in the magnetic flux due to the sample's magnetization is detected by the SQUID. This method provides precise measurements of magnetic susceptibility as a function of temperature and applied magnetic field.

Heat Capacity Measurement

The low-temperature heat capacity is a crucial parameter for understanding the electronic and lattice contributions to the thermal properties of materials. It is typically measured using

calorimetry.

- **Adiabatic Heat Capacity Measurement:** In this method, a known amount of heat is supplied to the sample in a highly isolated environment (adiabatically). The resulting change in temperature is measured. The heat capacity is then calculated as the ratio of the heat supplied to the temperature change. Measurements are often performed in a cryostat to achieve and maintain low temperatures.

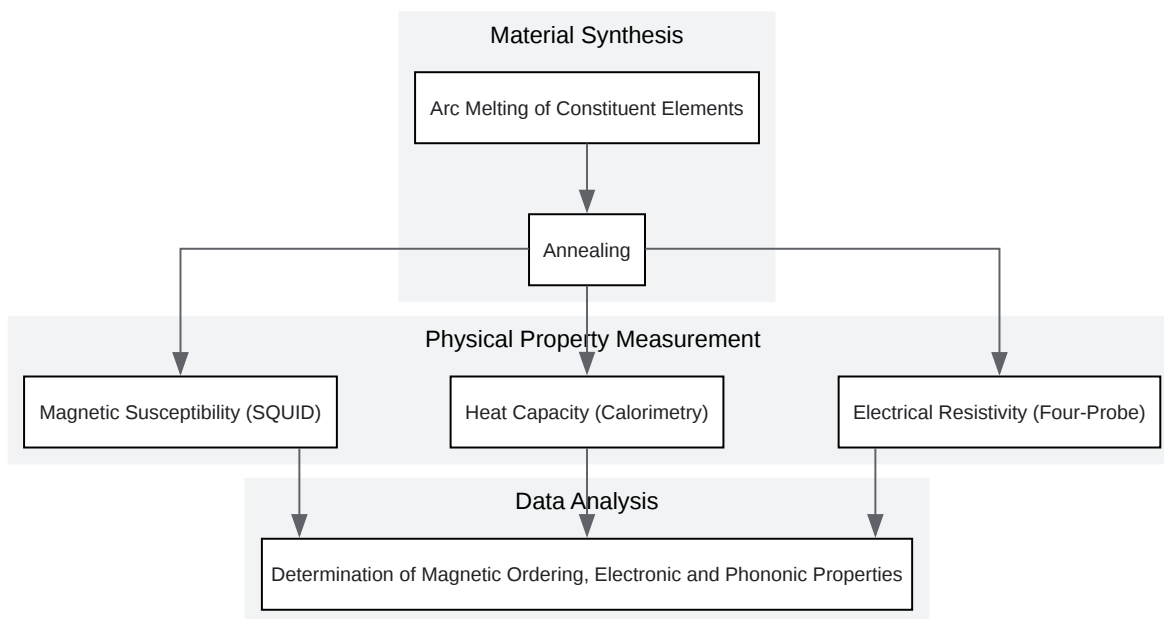
Electrical Resistivity Measurement

The electrical resistivity of intermetallic compounds is a key indicator of their electronic transport properties. The four-probe method is the standard technique for these measurements.

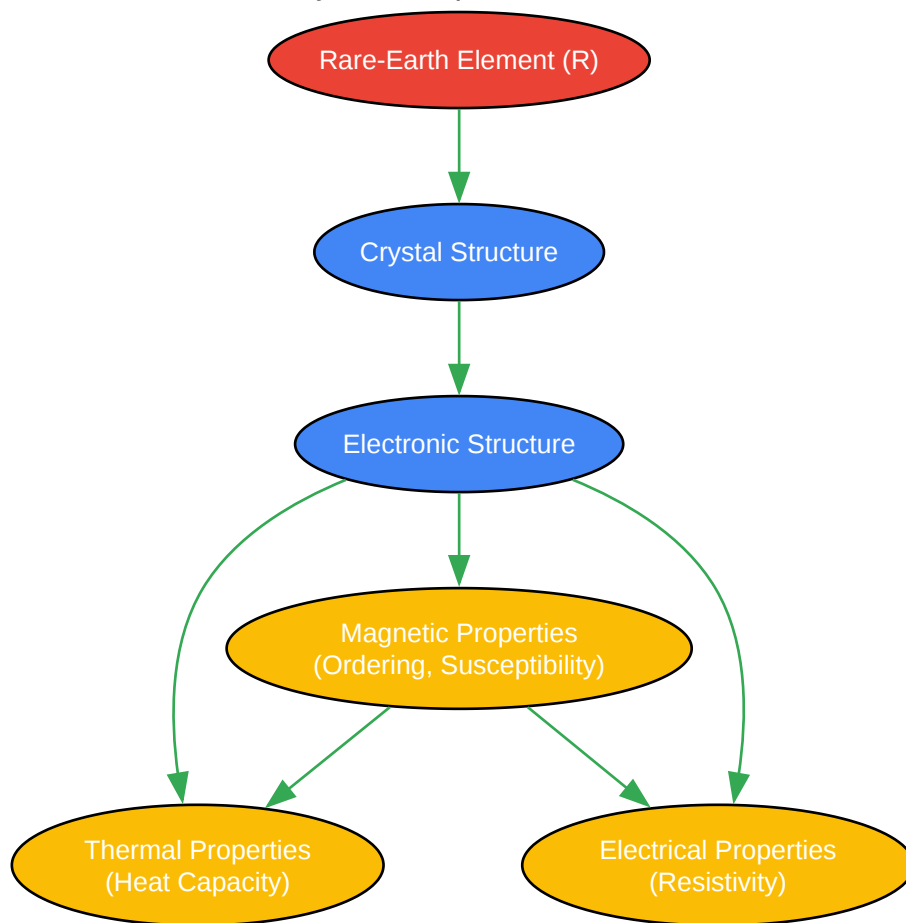
- **Four-Probe Method:** This method minimizes the influence of contact resistance on the measurement. Four collinear probes are brought into contact with the sample. A constant current is passed through the outer two probes, and the voltage drop is measured across the inner two probes. The resistivity is then calculated from the measured current, voltage, and the geometry of the sample and probes.

Visualizations

The following diagrams illustrate the experimental workflow for characterizing rare-earth nickel intermetallics and a logical diagram of the relationships between their key properties.

Experimental Workflow for Characterizing RNi₄ Intermetallics[Click to download full resolution via product page](#)

Experimental Workflow

Interrelation of Physical Properties in RNi₄ Intermetallics

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Property Interrelationships

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